

# Controlling crystal growth of barium thiocyanate from aqueous solutions.

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## Compound of Interest

Compound Name: Barium thiocyanate

Cat. No.: B1211151

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## Technical Support Center: Barium Thiocyanate Crystal Growth

Welcome to the technical support center for controlling the crystal growth of **barium thiocyanate** from aqueous solutions. This resource is designed for researchers, scientists, and drug development professionals to provide guidance and troubleshooting for common issues encountered during the crystallization process.

## Frequently Asked Questions (FAQs)

Q1: What is the typical morphology of **barium thiocyanate** crystals grown from an aqueous solution?

**Barium thiocyanate** typically crystallizes from water as the trihydrate ( $\text{Ba}(\text{SCN})_2 \cdot 3\text{H}_2\text{O}$ ) in the form of well-formed, needle-shaped crystals.<sup>[1]</sup>

Q2: What is the solubility of **barium thiocyanate** in water?

**Barium thiocyanate** is very soluble in water and is known to have a steep temperature-solubility gradient.<sup>[1]</sup> The anhydrous salt is also hygroscopic.<sup>[1][2]</sup> At 25°C, the solubility is 62.63 g/100 ml of water.<sup>[2]</sup>

Q3: What happens when barium hydroxide and ammonium thiocyanate are mixed to synthesize **barium thiocyanate**?

The reaction between solid barium hydroxide octahydrate and solid ammonium thiocyanate is a spontaneous endothermic reaction.[3][4] The mixture liquefies as the solids dissolve in the water of crystallization from the barium hydroxide, and the temperature drops significantly, sometimes to as low as -20°C.[3][5] Ammonia gas is also evolved during this reaction.[3][4]

Q4: Can impurities affect the crystal growth of **barium thiocyanate**?

Yes, impurities can significantly impact crystal growth, potentially altering the crystal habit, size, and purity. It is crucial to use pure starting materials and solvents. If impurities are suspected, purification steps such as treatment with activated charcoal may be necessary.

Q5: How does the cooling rate influence the size of the crystals?

A slower cooling rate generally leads to the formation of larger and more well-defined crystals, while rapid cooling can result in smaller, less perfect crystals.[6][7][8] For **barium thiocyanate**, allowing the saturated solution to cool slowly to room temperature before further cooling in an ice bath is a recommended practice.

## Troubleshooting Guide

This guide addresses common problems you may encounter during the crystallization of **barium thiocyanate** from aqueous solutions.

Problem	Possible Cause	Solution
No crystals are forming.	The solution is not sufficiently supersaturated.	- Concentrate the solution by gently heating to evaporate some of the water. - Cool the solution to a lower temperature. - Add a seed crystal of barium thiocyanate to induce nucleation.
Oily precipitate forms instead of crystals.	The solute is coming out of solution above its melting point or is highly impure.	- Add a small amount of additional hot solvent to redissolve the oil and attempt to recrystallize. - Ensure the starting materials are pure. Consider a purification step with activated charcoal.
Crystals are very small or form a powder.	The solution was cooled too quickly, leading to rapid nucleation.	- Re-dissolve the precipitate by heating and allow the solution to cool more slowly. - Insulate the crystallization vessel to slow down the cooling process.
Low yield of crystals.	- The solution was not concentrated enough. - Too much solvent was used. - Some product remains in the mother liquor.	- Concentrate the initial solution further before cooling. - After filtering the initial crop of crystals, the filtrate can be concentrated further to obtain a second crop. <a href="#">[1]</a>
Crystals are discolored.	Presence of impurities in the starting materials or solvent.	- Treat the hot solution with a small amount of activated charcoal before filtration and crystallization. <a href="#">[1]</a>

## Quantitative Data

Physical and Chemical Properties of **Barium Thiocyanate**

Property	Value
Chemical Formula	Ba(SCN) <sub>2</sub>
Molar Mass	253.49 g/mol [2]
Appearance	White crystals[2]
Solubility in Water (25°C)	62.63 g/100 ml[2]
Crystal System (Trihydrate)	Needle-shaped[1]

## Experimental Protocols

Protocol 1: Preparation and Crystallization of **Barium Thiocyanate** Trihydrate

This protocol is adapted from a known synthesis method.[1]

## Materials:

- Ammonium thiocyanate (NH<sub>4</sub>SCN)
- Barium hydroxide octahydrate (Ba(OH)<sub>2</sub>·8H<sub>2</sub>O)
- Distilled water
- Activated charcoal
- 6 N Sulfuric acid (H<sub>2</sub>SO<sub>4</sub>)
- Carbon dioxide (gas or from dry ice)
- Phenolphthalein indicator
- Litmus paper

## Procedure:

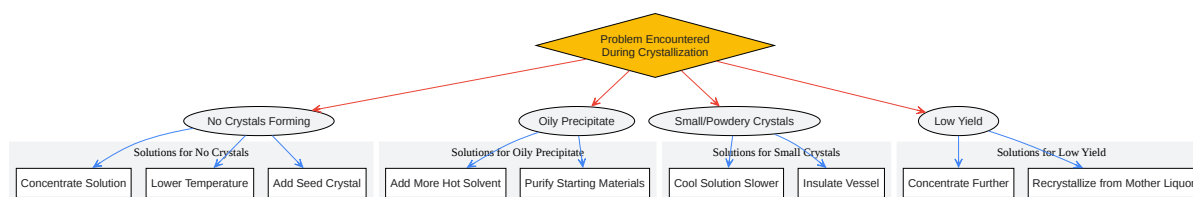
- In a suitable flask, combine 76 g (1 mol) of ammonium thiocyanate and 158 g (0.5 mol) of barium hydroxide octahydrate.
- Shake the flask until the mixture liquefies.
- Heat the solution and boil until the evolution of ammonia gas ceases. Replace any evaporated water periodically.
- Test the solution with phenolphthalein to ensure it is alkaline. If not, add more barium hydroxide and repeat the boiling step.
- Filter the hot solution to remove any precipitate.
- Carefully add 6 N sulfuric acid to the filtrate until the solution is only faintly alkaline to litmus paper (just colorless to phenolphthalein).
- Neutralize the remaining barium hydroxide by bubbling carbon dioxide through the solution.
- Heat the solution to boiling to precipitate any barium hydrogen carbonate.
- Filter the hot solution again.
- Add 0.5 g of activated charcoal to the filtrate, boil, and filter one last time.
- Concentrate the final filtrate by boiling until the boiling point reaches 125°C. Do not exceed this temperature.
- Allow the solution to cool slowly to room temperature.
- Place the solution in an ice bath to promote further crystallization.
- Collect the resulting needle-shaped crystals of **barium thiocyanate** trihydrate by filtration.
- Dry the crystals in the air.

## Visualizations



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Caption: Experimental workflow for the synthesis and crystallization of **barium thiocyanate**.



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Caption: Troubleshooting logic for **barium thiocyanate** crystallization issues.

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## References

- 1. sciencemadness.org [sciencemadness.org]
- 2. Barium thiocyanate - Wikipedia [en.wikipedia.org]
- 3. Chilling effects | Exhibition chemistry | RSC Education [edu.rsc.org]
- 4. Solved When crystals of barium hydroxide, Ba(OH)<sub>2</sub>·8H<sub>2</sub>O, | Chegg.com [chegg.com]
- 5. reddit.com [reddit.com]
- 6. On crystal size and cooling rate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. mdpi.com [mdpi.com]
- 8. The Effect of Cooling Rates on Thermal, Crystallization, Mechanical and Barrier Properties of Rotational Molding Polyamide 11 as the Liner Material for High-Capacity High-Pressure Vessels - PMC [pmc.ncbi.nlm.nih.gov]
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